

(R)-ZINC-3573: A Technical Guide for Researchers

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Compound of Interest

Compound Name: (R)-ZINC-3573

Cat. No.: B10776022

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(R)-ZINC-3573 is a potent and selective agonist for the Mas-related G protein-coupled receptor X2 (MRGPRX2), a receptor implicated in pain, itch, and pseudo-allergic reactions.[1][2][3] This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **(R)-ZINC-3573**, intended for researchers, scientists, and professionals in drug development.

Chemical Structure and Physicochemical Properties

(R)-ZINC-3573, with the IUPAC name (R)-Dimethyl-[1-(5-phenyl-pyrazolo[1,5-a]pyrimidin-7-yl)-pyrrolidin-3-yl]-amine, is a synthetic organic compound. Its structure is characterized by a pyrazolopyrimidine core linked to a chiral pyrrolidine ring. The (R)-enantiomer is the active form, while the (S)-enantiomer, (S)-ZINC-3573, is inactive and serves as a valuable negative control for in vitro and in vivo studies.[4]

A summary of its key chemical and physicochemical properties is presented in Table 1.

Property	Value	Reference
IUPAC Name	(R)-Dimethyl-1-(5-phenyl-pyrazolo[1,5-a]pyrimidin-7-yl)-pyrrolidin-3-yl]-amine	
Synonyms	(R)-ZINC72453573, (R)-N,N-Dimethyl-1-(5-phenylpyrazolo[1,5-a]pyrimidin-7-yl)-3-pyrrolidinamine	[5]
Chemical Formula	C ₁₈ H ₂₁ N ₅	
Molecular Weight	307.39 g/mol	[5]
Exact Mass	307.1797	
CAS Number	2089389-15-9	[5]
SMILES	CN(C) [C@H]1CN(C2=CC(C3=CC=C C=C3)=NC4=CC=NN24)CC1	[5]
InChI Key	XKBSPA ZCFAIBJL- OAHLLOKOSA-N	[5][6][7][8]
Appearance	White to beige powder	[5]
Purity	≥98% (HPLC)	[5]
Solubility	DMSO: 5 mg/mL (warmed)	[5]
Storage Temperature	2-8°C	[5]

Biological Activity and Selectivity

(R)-ZINC-3573 is a highly selective agonist for the human MRGPRX2 receptor, with a half-maximal effective concentration (EC₅₀) of 740 nM.[3] It displays high selectivity for MRGPRX2 over a panel of more than 350 other G protein-coupled receptors (GPCRs), including the closely related MRGPRX1.[2][9] The compound's (S)-enantiomer shows negligible activity at MRGPRX2 at concentrations up to 100 μM.[10]

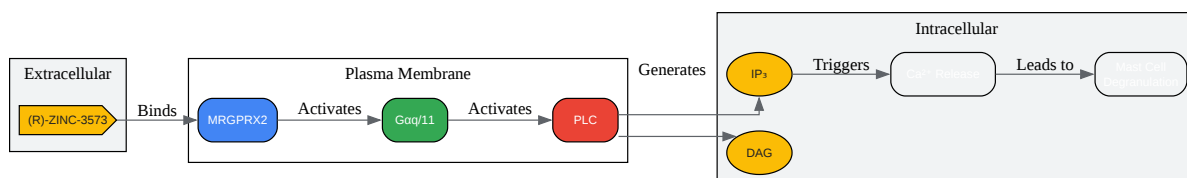
The primary biological effect of **(R)-ZINC-3573** is the activation of MRGPRX2, which is predominantly expressed on mast cells and sensory neurons.^[2] This activation triggers downstream signaling cascades, leading to cellular responses such as intracellular calcium mobilization and mast cell degranulation, which involves the release of histamine and other inflammatory mediators.^{[2][9][11]}

A summary of the biological activity of **(R)-ZINC-3573** is presented in Table 2.

Parameter	Value	Cell Line	Assay	Reference
MRGPRX2 Agonism (EC ₅₀)	740 nM	-	-	^[3]
Cellular Response	Induces intracellular calcium release	LAD2 mast cells	-	^{[2][9]}
Cellular Response	Induces degranulation	LAD2 mast cells	-	^{[2][9]}
(S)-enantiomer Activity	Negligible (up to 100 µM)	-	-	

Signaling Pathway

Upon binding of **(R)-ZINC-3573**, MRGPRX2 undergoes a conformational change, leading to the activation of heterotrimeric G proteins. MRGPRX2 has been shown to couple to both Gq/11 and Gi/o pathways. The Gq/11 pathway activation leads to the stimulation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ binds to its receptors on the endoplasmic reticulum, triggering the release of intracellular calcium stores.



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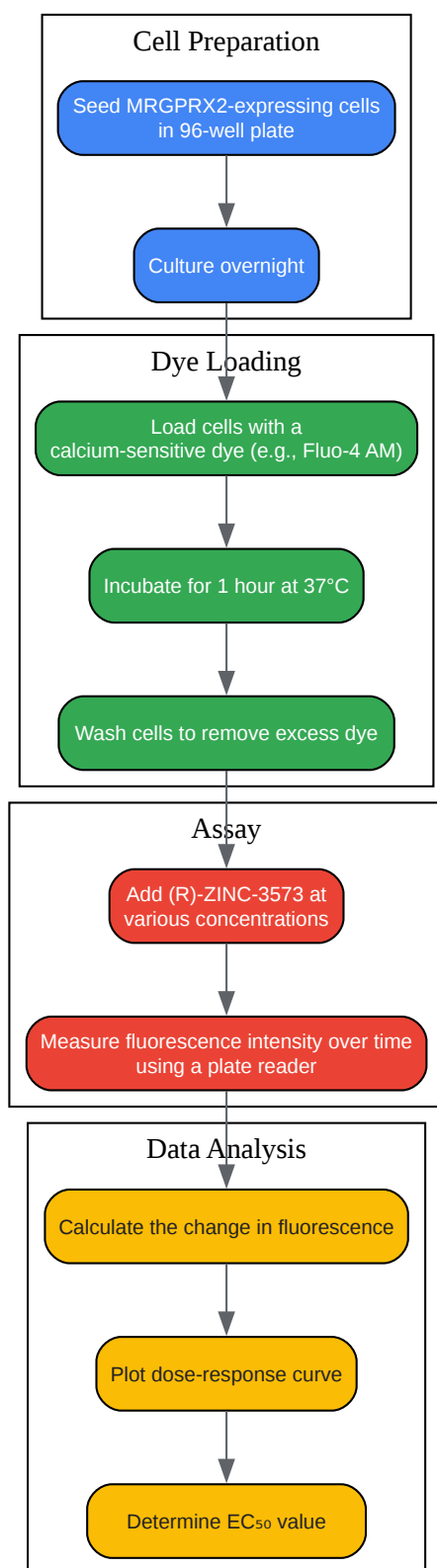
Caption: MRGPRX2 signaling cascade upon activation by **(R)-ZINC-3573**.

Experimental Protocols

The following are detailed protocols for key experiments used to characterize the activity of **(R)-ZINC-3573**.

Intracellular Calcium Mobilization Assay

This assay measures the increase in intracellular calcium concentration following the activation of MRGPRX2 by **(R)-ZINC-3573**.



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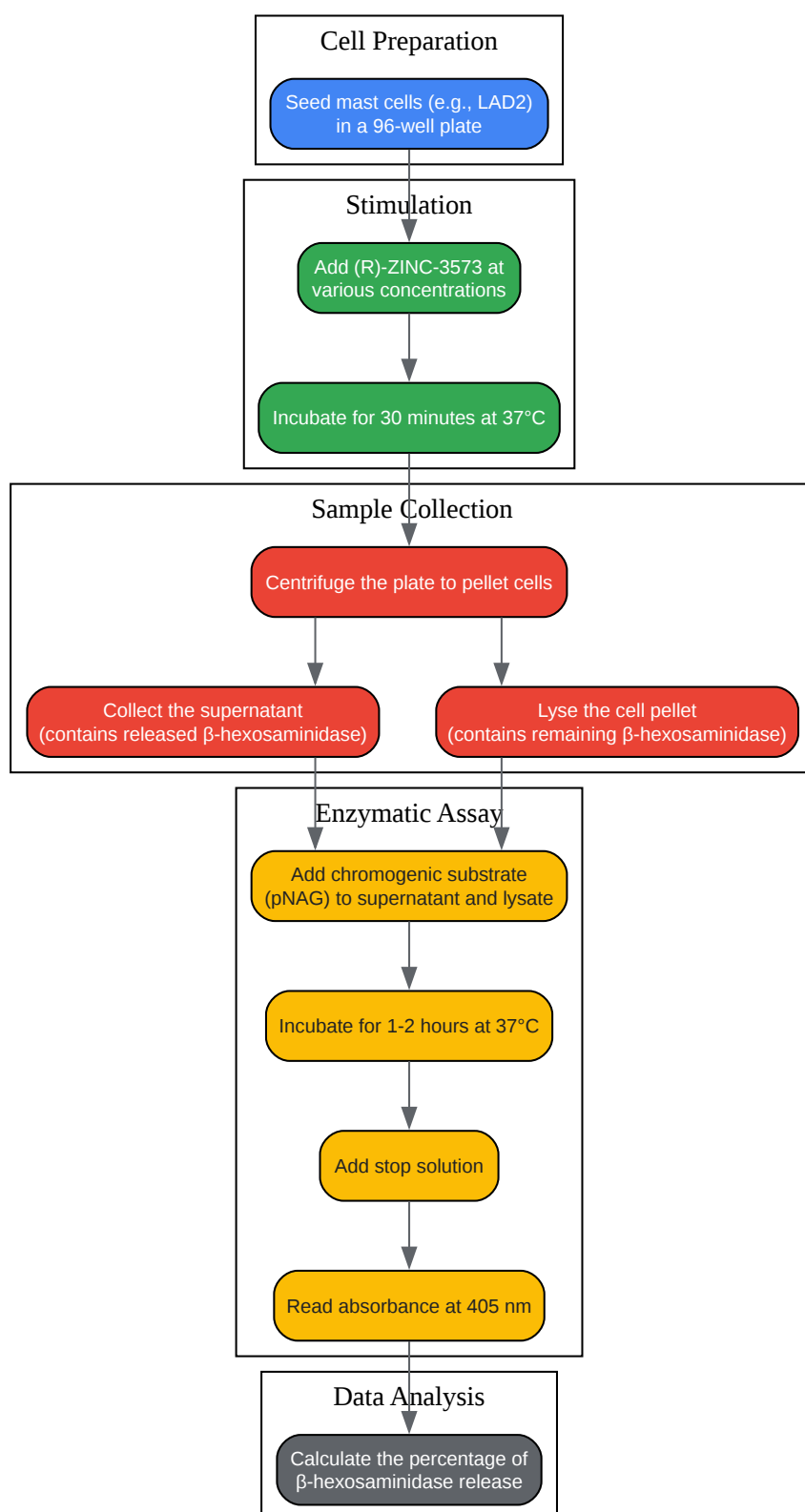
Caption: Workflow for the intracellular calcium mobilization assay.

Methodology:

- **Cell Seeding:** Seed cells expressing MRGPRX2 (e.g., HEK293 cells stably transfected with MRGPRX2 or LAD2 mast cells) into a 96-well black, clear-bottom plate at an appropriate density and culture overnight.
- **Dye Loading:** The following day, remove the culture medium and load the cells with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM) in a suitable buffer (e.g., Hanks' Balanced Salt Solution with 20 mM HEPES) for 1 hour at 37°C.
- **Washing:** After incubation, gently wash the cells twice with the buffer to remove any extracellular dye.
- **Compound Addition:** Prepare serial dilutions of **(R)-ZINC-3573**. Add the compound solutions to the wells.
- **Fluorescence Measurement:** Immediately measure the fluorescence intensity using a microplate reader capable of kinetic reading (e.g., FlexStation or FLIPR). Record the fluorescence signal before and after the addition of the compound.
- **Data Analysis:** The change in fluorescence is proportional to the increase in intracellular calcium. Plot the peak fluorescence response against the logarithm of the compound concentration to generate a dose-response curve and calculate the EC₅₀ value.

Mast Cell Degranulation Assay (β -Hexosaminidase Release)

This assay quantifies the release of β -hexosaminidase, an enzyme stored in mast cell granules, as a marker of degranulation.



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Caption: Workflow for the mast cell degranulation assay.

Methodology:

- **Cell Seeding:** Plate mast cells (e.g., LAD2) in a 96-well plate.
- **Stimulation:** Treat the cells with various concentrations of **(R)-ZINC-3573** for 30 minutes at 37°C. Include a positive control for maximal degranulation (e.g., Triton X-100) and a negative control (buffer alone).
- **Sample Collection:** Centrifuge the plate to pellet the cells. Carefully collect the supernatant, which contains the released β -hexosaminidase. Lyse the remaining cells in the pellet with a lysis buffer to measure the total cellular β -hexosaminidase content.
- **Enzymatic Reaction:** In a separate plate, incubate the supernatant and cell lysate samples with a chromogenic substrate for β -hexosaminidase, such as p-nitrophenyl-N-acetyl- β -D-glucosaminide (pNAG).
- **Measurement:** After incubation, stop the reaction with a stop solution and measure the absorbance at 405 nm.
- **Data Analysis:** The percentage of degranulation is calculated as the amount of β -hexosaminidase in the supernatant divided by the total amount (supernatant + cell lysate), multiplied by 100.

Conclusion

(R)-ZINC-3573 is a critical tool for studying the biology of MRGPRX2. Its high selectivity and well-characterized activity, along with the availability of an inactive enantiomer for control experiments, make it an invaluable probe for elucidating the role of MRGPRX2 in various physiological and pathophysiological processes. The experimental protocols provided in this guide offer a starting point for researchers to investigate the effects of this compound and to screen for novel modulators of MRGPRX2.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. eubopen.org [eubopen.org]
- 3. Characterization of G Protein-coupled Receptors by a Fluorescence-based Calcium Mobilization Assay - PMC [pmc.ncbi.nlm.nih.gov]
- 4. abmole.com [abmole.com]
- 5. benchchem.com [benchchem.com]
- 6. Calcium Mobilization Assay to Measure the Activity of Gq-coupled Receptors [bio-protocol.org]
- 7. MRGPRX2 activation as a rapid, high-throughput mechanistic-based approach for detecting peptide-mediated human mast cell degranulation liabilities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Calcium Mobilization Assay to Measure the Activity of Gq-coupled Receptors [en.bio-protocol.org]
- 9. Calcium Mobilization Assay to Measure the Activity of Gq-coupled Receptors [bio-protocol.org]
- 10. academic.oup.com [academic.oup.com]
- 11. (R)-ZINC-3573 - Immunomart [immunomart.com]
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